

# Azido-PEG2-azide CAS number and molecular weight

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## Compound of Interest

Compound Name: Azido-PEG2-azide

Cat. No.: B2901428

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## An In-depth Technical Guide to Azido-PEG2-azide

This guide provides comprehensive information on the chemical properties and applications of **Azido-PEG2-azide**, a bifunctional crosslinker widely utilized in chemical biology, drug development, and materials science. It is tailored for researchers, scientists, and professionals in these fields.

### Core Properties of Azido-PEG2-azide

**Azido-PEG2-azide**, also known as 1,2-bis(2-azidoethoxy)ethane, is a hydrophilic polyethylene glycol (PEG) linker. Its structure is characterized by a short, flexible PEG spacer flanked by two terminal azide groups. This bifunctionality makes it an ideal tool for "click chemistry" reactions, enabling the efficient conjugation of molecules.

#### Data Presentation

The quantitative data for **Azido-PEG2-azide** is summarized in the table below. It is important to note that different CAS numbers have been reported for this compound, which may refer to different suppliers or batches.

Property	Value	Source(s)
Molecular Formula	C6H12N6O2	[1]
Molecular Weight	200.2 g/mol	[1][2]
CAS Number	59559-06-7 or 1379365-47-5	[3][4]
Appearance	Colorless to light yellow liquid	[3]
Density	1.15 g/cm <sup>3</sup>	[3]

## Experimental Protocols

A common application of **Azido-PEG2-azide** is in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions. Below is a generalized protocol for the conjugation of two alkyne-containing molecules (Molecule A and Molecule B) using **Azido-PEG2-azide** as a linker.

Materials:

- Alkyne-functionalized Molecule A
- Alkyne-functionalized Molecule B
- **Azido-PEG2-azide**
- Copper(II) sulfate (CuSO<sub>4</sub>)
- Sodium ascorbate
- Solvent (e.g., DMSO, DMF, or a mixture with water)
- Purification system (e.g., HPLC, column chromatography)

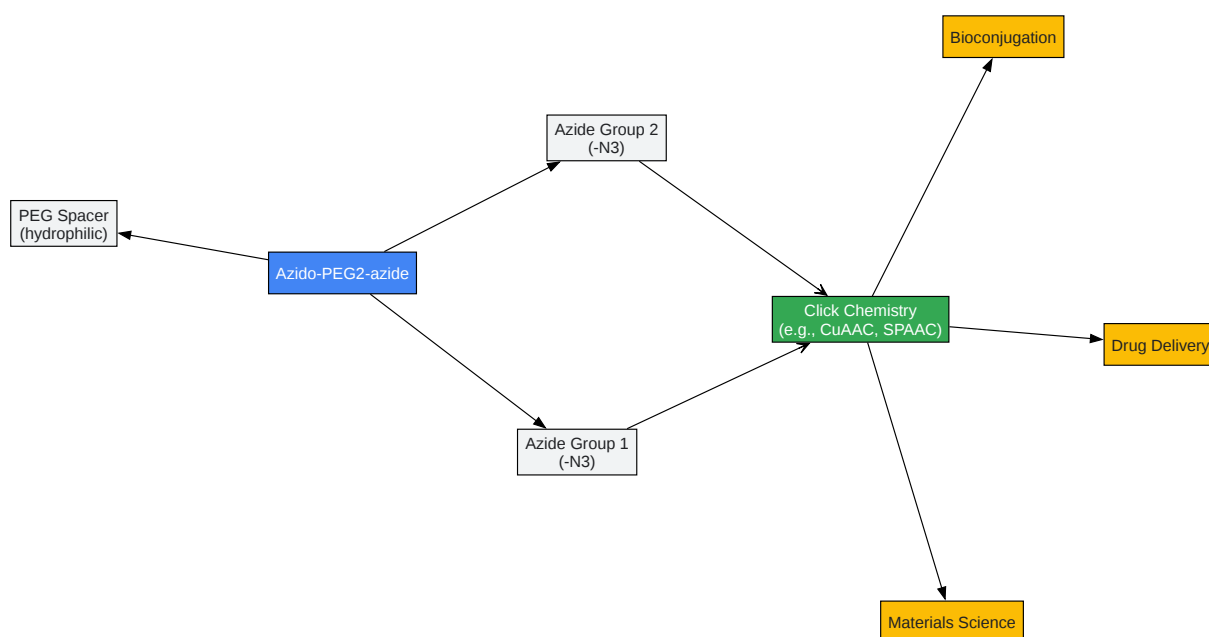
Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve the alkyne-functionalized Molecule A and a molar excess of **Azido-PEG2-azide** in the chosen solvent.

- **Initiation of the First Click Reaction:** Add a freshly prepared solution of sodium ascorbate, followed by a solution of copper(II) sulfate. The reaction mixture is stirred at room temperature.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as TLC, LC-MS, or NMR to confirm the formation of the mono-alkyne-azide product.
- **Purification (Optional):** Once the first reaction is complete, the mono-functionalized product can be purified to remove excess **Azido-PEG2-azide**.
- **Second Click Reaction:** The purified mono-alkyne-azide product is then reacted with the alkyne-functionalized Molecule B under similar reaction conditions (sodium ascorbate and copper(II) sulfate).
- **Final Purification:** The final conjugate is purified using an appropriate method like HPLC to remove any unreacted starting materials and byproducts.
- **Characterization:** The final product is characterized by analytical techniques such as mass spectrometry and NMR to confirm its identity and purity.

## Visualizations

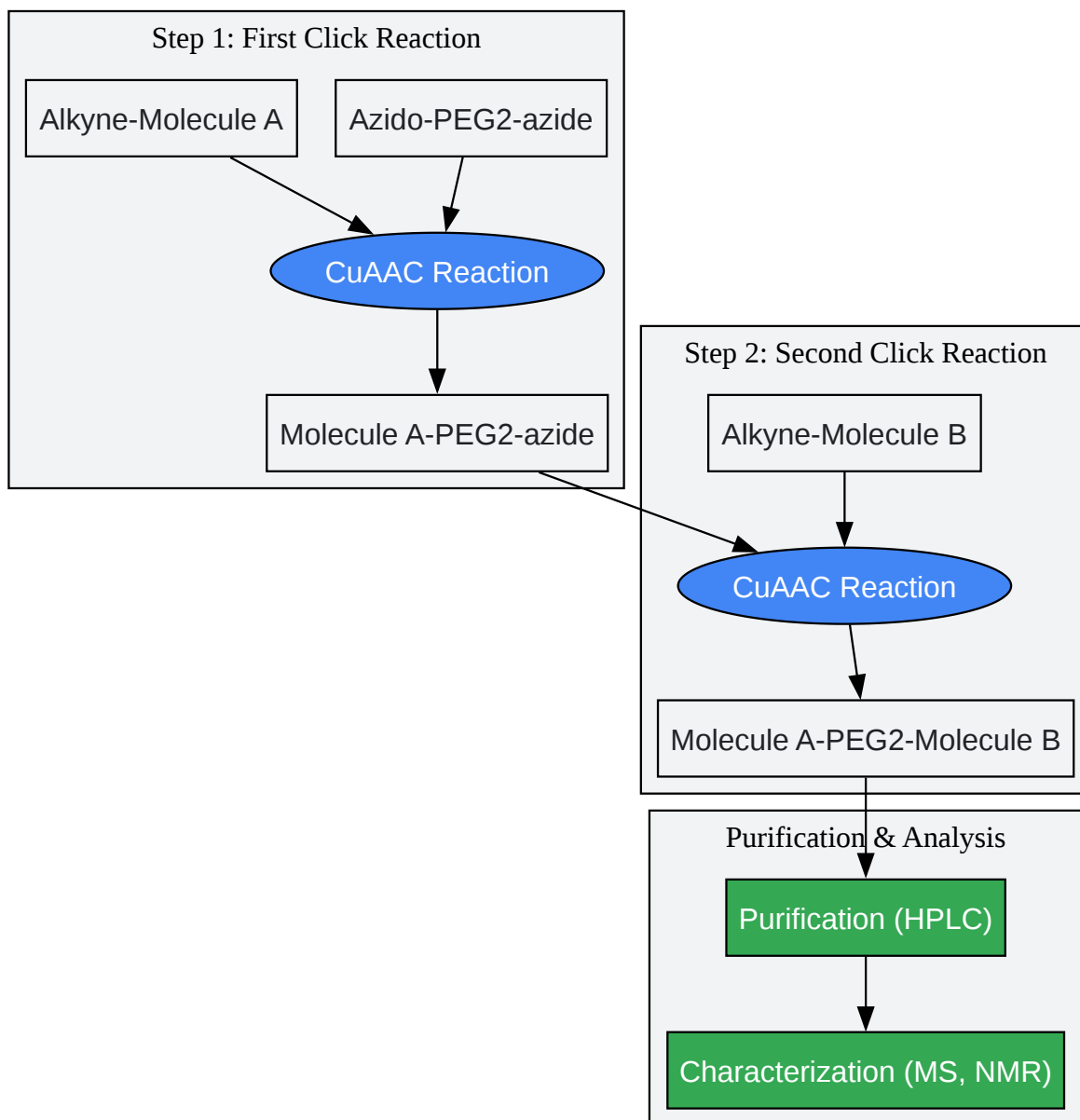
Logical Relationship of **Azido-PEG2-azide**



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Caption: Key features and applications of **Azido-PEG2-azide**.

Experimental Workflow for Bifunctional Conjugation



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Caption: Workflow for conjugating two molecules using **Azido-PEG2-azide**.

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